

Application Note: Solid-Phase Extraction of Bis(1-methylheptyl) Phthalate from Water Samples

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Compound of Interest		
Compound Name:	Bis(1-methylheptyl) phthalate	
Cat. No.:	B089695	Get Quote

Abstract

This application note provides a detailed protocol for the extraction and pre-concentration of **Bis(1-methylheptyl) phthalate** from water samples using solid-phase extraction (SPE). The described method is intended for researchers, scientists, and professionals in drug development and environmental monitoring who require a reliable and efficient method for quantifying this high molecular weight phthalate. The protocol utilizes C18 SPE cartridges, which are commonly used for the extraction of non-polar to moderately polar compounds from aqueous matrices. Subsequent analysis can be performed using gas chromatography-mass spectrometry (GC-MS) or liquid chromatography-mass spectrometry (LC-MS).

Introduction

Phthalates are a class of synthetic chemicals widely used as plasticizers to enhance the flexibility and durability of various consumer and industrial products. **Bis(1-methylheptyl) phthalate**, a higher molecular weight phthalate, can leach from these products into the environment, leading to the contamination of water sources. Due to their potential endocrine-disrupting properties and other adverse health effects, monitoring the levels of phthalates in water is of significant importance.[1]

Solid-phase extraction (SPE) is a widely adopted sample preparation technique for the analysis of phthalates in water.[2][3] It offers several advantages over traditional liquid-liquid extraction,



including higher recovery, reduced solvent consumption, and the potential for automation.[4] The selection of the appropriate SPE sorbent is crucial for achieving optimal recovery of the target analytes. For phthalates, reverse-phase materials such as C18-bonded silica are frequently employed due to their effectiveness in retaining these relatively non-polar compounds from aqueous samples.[2][3]

This application note details a comprehensive SPE protocol optimized for the extraction of **Bis(1-methylheptyl) phthalate** from water samples, providing a robust method for environmental and safety assessments.

Experimental Protocol

This protocol is based on established methods for phthalate analysis using C18 SPE cartridges.[2][3]

Materials and Reagents:

- SPE Cartridges: C18 cartridges (e.g., Sep-Pak C18, 500 mg, 6 mL)
- Solvents (HPLC or GC grade):
 - Methanol
 - Acetonitrile
 - Ethyl acetate
 - Dichloromethane
 - Ultrapure water
- Water Sample: Collected in glass containers to avoid phthalate contamination.
- Glassware: All glassware should be thoroughly cleaned and rinsed with a solvent known to be free of phthalates (e.g., acetone, then hexane).
- SPE Vacuum Manifold



- Nitrogen Evaporation System
- Autosampler Vials with PTFE-lined caps
- Analytical Instrument: GC-MS or LC-MS system.

Sample Preparation:

- Collect water samples in pre-cleaned amber glass bottles.
- If the sample contains suspended solids, filter it through a glass fiber filter (e.g., 0.45 μm).
- Store samples at 4°C until extraction.

Solid-Phase Extraction (SPE) Procedure:

- Cartridge Conditioning:
 - Pass 5 mL of ethyl acetate through the C18 cartridge.
 - Follow with 5 mL of methanol.
 - Finally, equilibrate the cartridge with 2 x 5 mL of ultrapure water. Do not allow the cartridge to go dry after this step.
- Sample Loading:
 - Load 250 mL to 1000 mL of the water sample onto the conditioned C18 cartridge at a flow rate of approximately 5-10 mL/min. The optimal sample volume may vary depending on the expected concentration of the analyte.
- Washing:
 - After loading the entire sample, wash the cartridge with 5 mL of a methanol/water solution (e.g., 40:60, v/v) to remove polar interferences.
 - Dry the cartridge under vacuum for 10-15 minutes to remove excess water.
- Elution:



- Elute the retained Bis(1-methylheptyl) phthalate from the cartridge with 2 x 4 mL of a mixture of ethyl acetate and dichloromethane (1:1, v/v).[3] Collect the eluate in a clean glass tube.
- · Concentration and Reconstitution:
 - Concentrate the eluate to near dryness under a gentle stream of nitrogen at a temperature of approximately 35-40°C.
 - Reconstitute the residue in a suitable solvent for the analytical instrument (e.g., 1 mL of hexane or isooctane for GC-MS, or methanol for LC-MS).
 - Transfer the reconstituted sample to an autosampler vial for analysis.

Instrumental Analysis (GC-MS Example):

- Gas Chromatograph: Agilent 7890B GC or equivalent
- Mass Spectrometer: Agilent 5977A MSD or equivalent
- Column: HP-5ms (30 m x 0.25 mm, 0.25 μm) or similar
- Carrier Gas: Helium at a constant flow of 1.2 mL/min
- Oven Program:
 - Initial temperature: 70°C, hold for 2 min
 - Ramp 1: 15°C/min to 280°C, hold for 5 min
 - Ramp 2: 20°C/min to 300°C, hold for 5 min
- Injection Mode: Splitless
- Injector Temperature: 280°C
- Transfer Line Temperature: 290°C
- Ion Source Temperature: 230°C



Quadrupole Temperature: 150°C

Acquisition Mode: Selected Ion Monitoring (SIM) for target analysis.

Data Presentation

The following table summarizes typical performance data for the SPE of various phthalates from water samples using C18 cartridges. While specific data for **Bis(1-methylheptyl) phthalate** is not widely published, the recovery is expected to be high, similar to other high molecular weight phthalates like DEHP and DNOP, due to its non-polar nature.

Analyte	SPE Sorbent	Recovery (%)	RSD (%)	LOD (µg/L)	LOQ (µg/L)	Referenc e
Diethyl Phthalate (DEP)	C18	79 ± 5	< 10	0.045 - 0.5	0.15 - 1.5	[3]
Di-n-butyl Phthalate (DnBP)	C18	97 ± 11	< 15	0.045 - 0.5	0.15 - 1.5	[3]
Bis(2- ethylhexyl) Phthalate (DEHP)	C18	98.2 - 110.0	< 10	0.025 - 0.05	0.08 - 0.17	[5]
Di-n-octyl Phthalate (DNOP)	C18	~95	< 15	0.045 - 0.5	0.15 - 1.5	[3]
Bis(1- methylhept yl) Phthalate	C18	>90 (Expected)	< 15 (Expected)	N/A	N/A	

N/A: Data not available. Expected values are based on the performance of structurally similar high molecular weight phthalates.



Mandatory Visualizations

Caption: Experimental workflow for the solid-phase extraction of **Bis(1-methylheptyl)** phthalate.

Caption: Logical relationship in the analysis and monitoring of phthalates in water.

Conclusion

The solid-phase extraction method detailed in this application note provides a reliable and efficient protocol for the determination of **Bis(1-methylheptyl)** phthalate in water samples. The use of C18 SPE cartridges ensures effective pre-concentration and cleanup, leading to accurate and reproducible results when coupled with sensitive analytical techniques such as GC-MS or LC-MS. This method is suitable for routine monitoring of water quality and for research purposes aimed at understanding the environmental fate and transport of high molecular weight phthalates.

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